Application Note: Structural Constraint & Stability Enhancement using Methyl 2-amino-2-phenylhexanoate

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Compound of Interest

Compound Name:	*Methyl 2-amino-2-phenylhexanoate*
CAS No.:	*360074-85-7*
Cat. No.:	*B1593270*

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Executive Summary & Scientific Rationale

Methyl 2-amino-2-phenylhexanoate (CAS: 360074-85-7) represents a class of quaternary

-amino acids critical for modern peptidomimetic drug design. Unlike proteinogenic amino acids, this compound features a tetrasubstituted

-carbon (carrying a phenyl ring and a butyl side chain).

Core Applications:

- Conformational Locking: The steric bulk at the

  position restricts rotation around

  and

  torsion angles (Thorpe-Ingold effect), forcing peptides into stable secondary structures (e.g.,

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-helices or

-helices).

- Proteolytic Resistance: The absence of an

  -hydrogen eliminates the primary abstraction site for many proteases, significantly extending the in vivo half-life of therapeutic peptides.

- Hydrophobic Core Targeting: The phenyl and butyl groups provide significant lipophilicity, useful for targeting hydrophobic pockets in GPCRs or protein-protein interaction (PPI) interfaces.

Technical Challenge: The very steric hindrance that confers stability makes this residue notoriously difficult to couple using standard SPPS (Solid Phase Peptide Synthesis) protocols. This guide provides the optimized "High-Force" protocols required for successful incorporation.

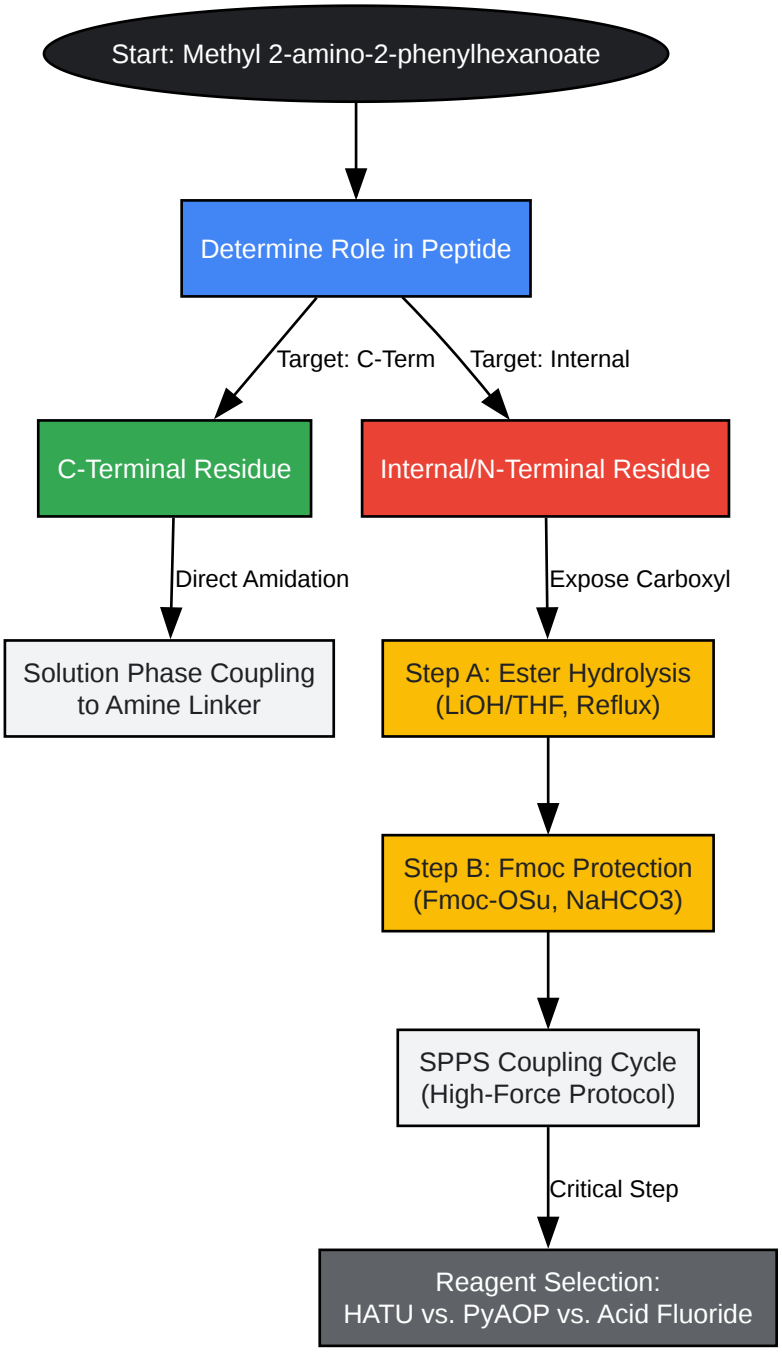
Chemical Properties & Handling

Property	Specification
IUPAC Name	Methyl 2-amino-2-phenylhexanoate
Molecular Formula	
Molecular Weight	221.30 g/mol
Steric Profile	High (-disubstituted)
Solubility	Soluble in DCM, DMF, MeOH; Low solubility in water.
Storage	2-8°C, Desiccated (Hygroscopic as hydrochloride salt).

Workflow Visualization: The "Steric Hurdle" Strategy

The following decision tree outlines the optimized pathway for incorporating this hindered residue, distinguishing between N-terminal and internal positioning.

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Figure 1: Strategic workflow for processing **Methyl 2-amino-2-phenylhexanoate** based on its position in the target peptide sequence.

Protocol 1: Building Block Preparation (Hydrolysis & Protection)

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Since the compound is supplied as a methyl ester, it must be converted to the Fmoc-protected free acid (Fmoc-AA-OH) for standard SPPS.

Phase A: Saponification of the Sterically Hindered Ester

Rationale: Standard room-temperature hydrolysis often fails due to the bulky phenyl/butyl groups shielding the carbonyl. Heat and a polar aprotic co-solvent are required.

- Dissolution: Dissolve 10 mmol of **Methyl 2-amino-2-phenylhexanoate** in 30 mL of THF/MeOH (1:1).
- Base Addition: Add 40 mL of 2M LiOH (aq) (8 equiv).
  - Note: LiOH is preferred over NaOH for better solubility in organic mixtures.
- Reaction: Heat to 60°C (reflux) for 12–18 hours. Monitor by TLC (System: EtOAc/Hexane) until the starting material spot disappears.
- Workup:
  - Cool to RT. Evaporate organic solvents under reduced pressure.
  - Acidify the remaining aqueous phase to pH 2.0 using 1M HCl.
  - Extract 3x with Ethyl Acetate (EtOAc).
  - Dry over

    , filter, and concentrate to yield the crude free amino acid.

Phase B: Fmoc Protection

- Setup: Suspend the crude amino acid (from Phase A) in 10%

  solution (pH ~9).
- Reagent: Dissolve Fmoc-OSu (1.1 equiv) in Dioxane or Acetone. Add dropwise to the amino acid solution.

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- Agitation: Stir vigorously at Room Temperature for 24 hours.
  - Tip: Maintain pH ~9 by adding dilute carbonate if necessary.
- Purification: Acidify to pH 2, extract with EtOAc, and purify via Flash Chromatography (DCM/MeOH gradient) to obtain Fmoc-2-amino-2-phenylhexanoic acid.

Protocol 2: High-Force SPPS Coupling

Coupling to or from a quaternary carbon requires high-efficiency reagents to overcome the energy barrier.

Reagent Selection Matrix

Scenario	Preferred Reagent	Additive	Reaction Time
Coupling TO the Hindered Amine	HATU or COMU	HOAt	2 x 2 hours (Double Couple)
Coupling OF the Hindered Acid	PyAOP or Acid Fluoride	Collidine	1 x 4 hours
Difficult Sequences	Triphosgene (In-situ acid chloride)	DIPEA	1 hour (Rapid)

Step-by-Step Coupling Protocol (Fmoc-SPPS)

1. Resin Preparation: Use a low-loading resin (0.2 – 0.4 mmol/g) such as ChemMatrix or Tentagel to reduce inter-chain aggregation, which exacerbates steric problems.

2. Coupling the Hindered Residue (The "Incoming" Step):

- Activation: Dissolve Fmoc-2-amino-2-phenylhexanoic acid (4 equiv) and HATU (3.9 equiv) in minimal dry DMF.
- Base: Add DIPEA (8 equiv) immediately before adding to the resin.
- Incubation: Shake for 3 hours.

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- Retreatment: Drain and repeat the coupling (Double Coupling) to ensure >99% conversion. Perform a Kaiser test; if positive, proceed to a third coupling using PyAOP.

3. Capping (Crucial): Acetylate unreacted amines using Acetic Anhydride/Pyridine to prevent deletion sequences.

4. Deprotection: Use 20% Piperidine/DMF with 0.1M HOBt to suppress aspartimide formation (if susceptible residues are present) and improve deprotection kinetics of the bulky amine.

5. Coupling the NEXT Residue (The "Outgoing" Step):

- Challenge: The N-terminus of the anchored 2-amino-2-phenylhexanoate is a weak nucleophile due to steric shielding.
- Strategy: Use HOAt (1-Hydroxy-7-azabenzotriazole) as an additive, which accelerates coupling via neighbor-group effects.
- Reaction: Couple the next Fmoc-Amino Acid (5 equiv) using DIC/HOAt or HATU/HOAt for 4–6 hours.

Quality Control & Troubleshooting

- Racemization Risk: Low.

  -disubstituted amino acids are generally resistant to racemization during coupling because they lack the acidic

  -proton required for oxazolone-mediated epimerization.

- Incomplete Coupling: If standard HATU fails, convert the amino acid to its Acid Fluoride using TFFH (Tetramethylfluoroformamidinium hexafluorophosphate).
  - Protocol: AA (3 eq), TFFH (3 eq), DIPEA (6 eq) in DCM for 2 hours. Acid fluorides are highly reactive yet stable toward moisture relative to acid chlorides.

References

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